

Application Notes and Protocols for the Chemical Modification of the (-)-Tashiromine Scaffold

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Compound of Interest

Compound Name: (-)-Tashiromine

Cat. No.: B1251342

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Introduction

(-)-Tashiromine is a naturally occurring indolizidine alkaloid first isolated from the Asian deciduous shrub *Maackia tashiroi*.^[1] Its simple bicyclic structure has made it an attractive target for synthetic chemists, serving as a scaffold for the development of novel therapeutic agents. The indolizidine core is a common motif in a wide range of biologically active alkaloids, suggesting the potential for discovering new pharmacological activities through the chemical modification of the **(-)-tashiromine** framework.^{[1][2]}

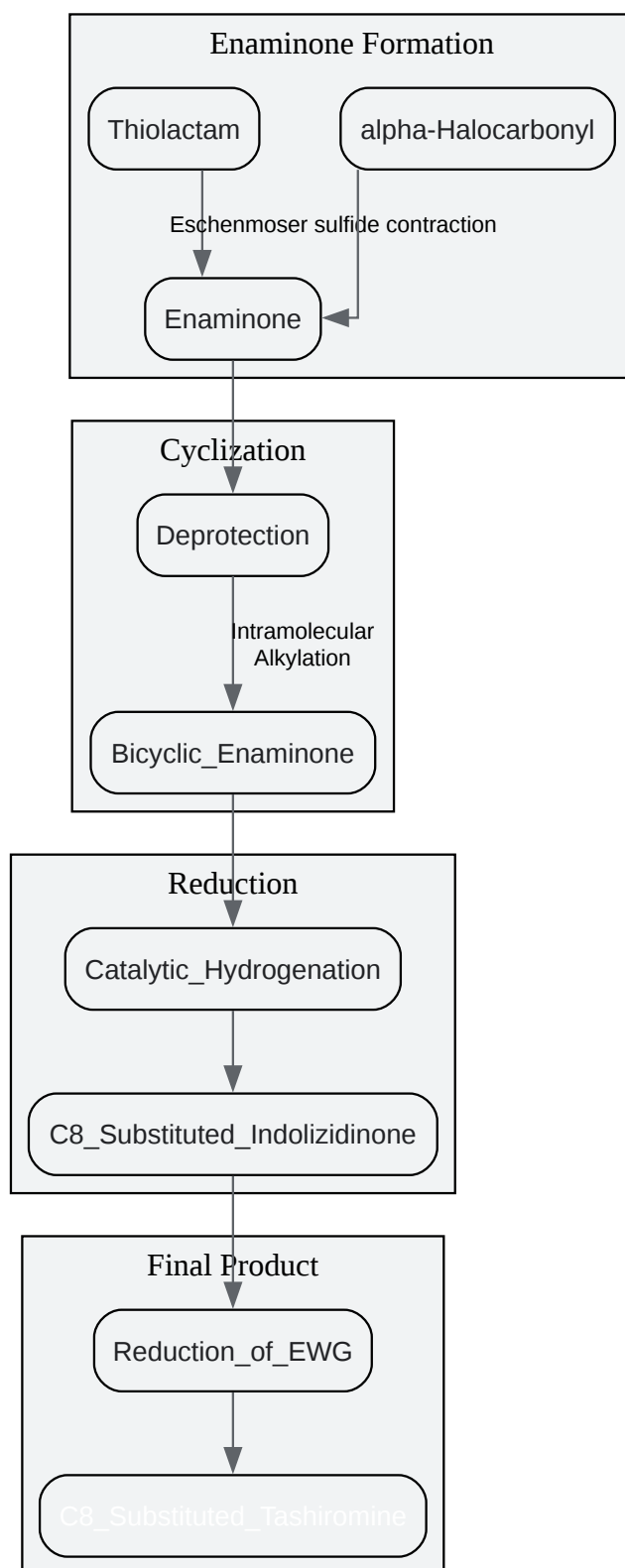
These application notes provide a summary of the known chemical modifications of the **(-)-tashiromine** scaffold, focusing on synthetic strategies and methodologies. While the biological activities of tashiromine derivatives are not yet extensively explored in publicly available literature, this document serves as a foundational resource for researchers interested in synthesizing and evaluating novel analogs.

Chemical Modifications and Synthetic Strategies

The majority of research on the **(-)-tashiromine** scaffold has centered on the total synthesis of the natural product and its epimer, (+)-epitashiromine. However, some studies have explored the introduction of substituents, particularly at the C-8 position of the indolizidine core.

Synthesis of C-8 Substituted (-)-Tashiromine Analogs via Enaminone Chemistry

One versatile approach to the synthesis of **(-)-tashiromine** and its derivatives involves the use of enaminone intermediates. This strategy allows for the introduction of various electron-withdrawing groups at the C-8 position.^[3] The general synthetic workflow is outlined below.



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Synthetic workflow for C-8 substituted tashiromine analogs.

Data Presentation: Yields of Intermediates in the Synthesis of C-8 Substituted Tashiromine Analogs

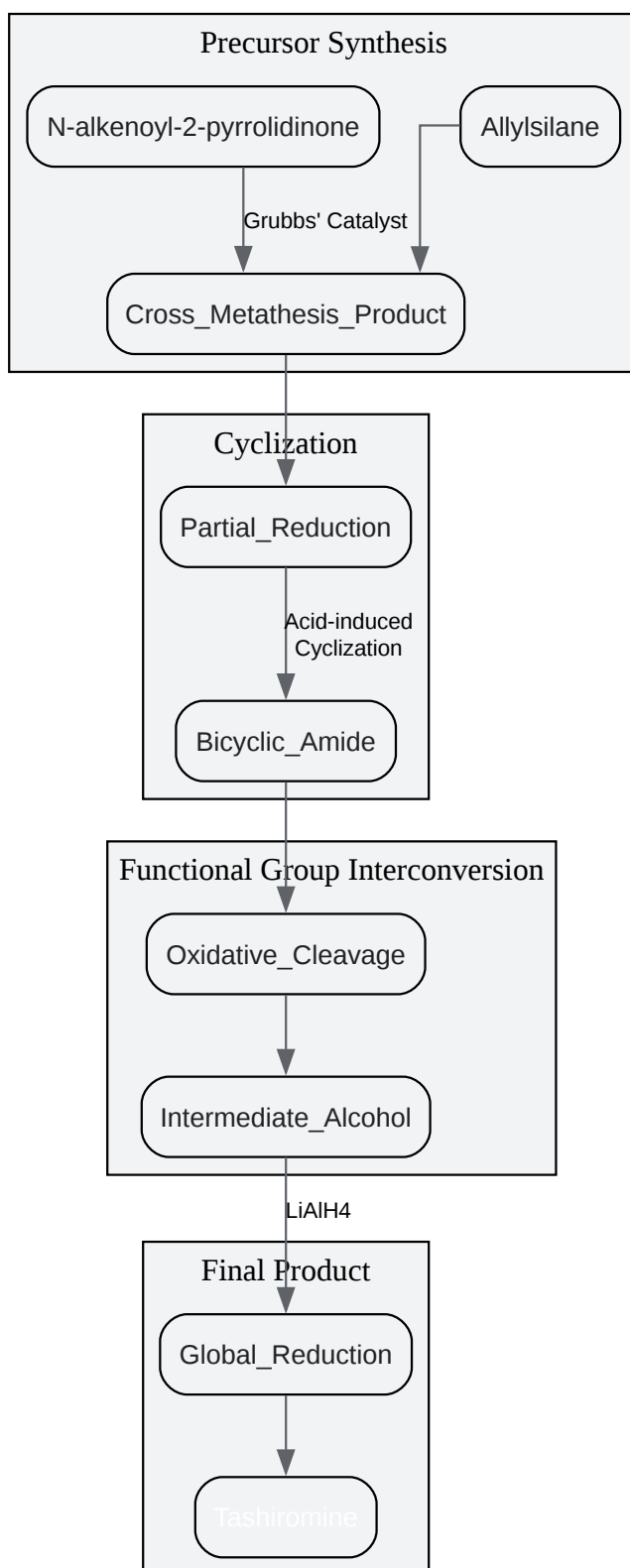
The following table summarizes the reported yields for key intermediates in the synthesis of C-8 substituted tashiromine analogs via the enaminone strategy.[3]

Compound	R Group	Yield (%)
7a	COMe	95
7b	CO ₂ Et	90
7c	CN	44
8a	COMe	82
8b	CO ₂ Et	85
8c	CN	89
9a	COMe	27
9b	CO ₂ Et	59
9c	CN	72
12b	CO ₂ Et	72 (dr 85:15)
12c	CN	85 (dr 92:8)

dr = diastereomeric ratio

Total Synthesis of (±)-Tashiromine via Olefin Cross-Metathesis

A concise total synthesis of racemic tashiromine has been achieved utilizing an olefin cross-metathesis approach to construct a key cyclization precursor.[4][5] This method offers a rapid and stereoselective route to the indolizidine core.



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Olefin cross-metathesis approach to (±)-tashiromine.

Data Presentation: Yields for the Total Synthesis of (±)-Tashiromine

The following table presents the yields for the key steps in the total synthesis of (±)-tashiromine via olefin cross-metathesis.[4]

Step	Product	Yield (%)
Cross-Metathesis	Diene Intermediate	73
Partial Reduction	Cyclization Precursor	86
Acid-induced Cyclization	Bicyclic Amide	85
Oxidative Cleavage & Reduction	(±)-Tashiromine	36 (over 2 steps)
Overall Yield	(±)-Tashiromine	~19

Experimental Protocols

General Procedure for the Synthesis of C-8 Substituted Indolizidines via Enaminone Chemistry[3]

Step 1: Enaminone Formation (Eschenmoser Sulfide Contraction) A solution of the appropriate thiolactam and α -halocarbonyl compound in a suitable solvent (e.g., CH_2Cl_2) is treated with triphenylphosphine and triethylamine. The reaction mixture is stirred at room temperature until completion. The resulting enaminone is purified by column chromatography.

Step 2: Deprotection The protecting group on the hydroxyl function of the enaminone (e.g., acetate) is removed using standard conditions, such as potassium carbonate in methanol.

Step 3: Intramolecular Alkylating Cyclization The deprotected enaminone is treated with imidazole, triphenylphosphine, and iodine in a suitable solvent (e.g., acetonitrile/toluene) and heated to reflux to effect cyclization. The bicyclic enaminone is purified by column chromatography.

Step 4: Catalytic Hydrogenation The bicyclic enaminone is hydrogenated in the presence of a catalyst (e.g., Adams' catalyst, PtO_2) under a hydrogen atmosphere in a mildly acidic solvent (e.g., acetic acid) to yield the C-8 substituted indolizidinone.

Step 5: Reduction to C-8 Substituted Tashiromine Analog The final reduction of the electron-withdrawing group at C-8 is achieved using a suitable reducing agent. For example, an ester can be reduced to a hydroxymethyl group using lithium aluminum hydride (LiAlH₄) in an ethereal solvent.

General Procedure for the Total Synthesis of (±)-Tashiromine via Olefin Cross-Metathesis[4]

Step 1: Olefin Cross-Metathesis A solution of the N-alkenoyl-2-pyrrolidinone and an excess of the allylsilane in dichloromethane is treated with a second-generation Grubbs' catalyst and heated to reflux. The product is purified by column chromatography.

Step 2: Partial Reduction The cross-metathesis product is partially reduced using a mild reducing agent such as sodium borohydride in a suitable solvent to afford the cyclization precursor.

Step 3: Acid-induced Cyclization The cyclization precursor is dissolved in dichloromethane and treated with trifluoroacetic acid at room temperature to induce cyclization to the bicyclic amide.

Step 4: Oxidative Cleavage and Reduction The terminal olefin of the bicyclic amide is subjected to ozonolysis with a reductive workup (e.g., using sodium borohydride) to yield the corresponding alcohol.

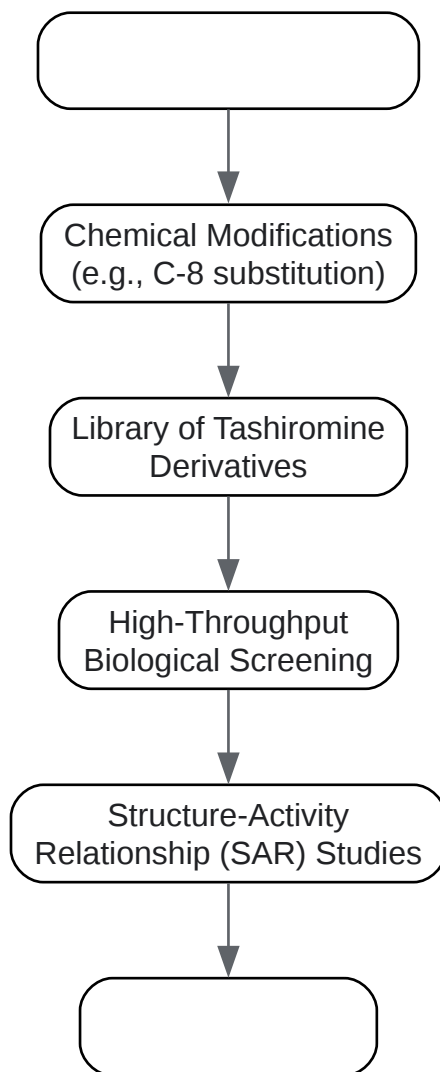
Step 5: Global Reduction The resulting intermediate is treated with a strong reducing agent, such as lithium aluminum hydride, to reduce the amide and any other reducible functional groups to afford (±)-tashiromine.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available data on the biological activities of chemically modified **(-)-tashiromine** derivatives. The indolizidine alkaloid class is known to interact with a variety of biological targets, including glycosidases, ion channels, and nicotinic acetylcholine receptors. Therefore, it is plausible that derivatives of **(-)-tashiromine** could exhibit interesting pharmacological profiles.

Future research should focus on the systematic biological evaluation of a diverse library of **(-)-tashiromine** analogs. High-throughput screening against various receptor panels and enzyme

assays would be a valuable starting point to identify potential biological targets.



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Proposed workflow for future drug discovery efforts.

Conclusion

The **(-)-tashiromine** scaffold presents a promising starting point for the development of novel, biologically active small molecules. The synthetic methodologies outlined in these application notes provide a solid foundation for the generation of diverse libraries of tashiromine derivatives. While the biological characterization of these compounds remains a largely unexplored area, the established importance of the indolizidine alkaloid class in medicinal chemistry suggests that future research in this direction holds significant potential for the

discovery of new therapeutic agents. Further investigation into the structure-activity relationships of tashiromine analogs is highly encouraged to unlock the full therapeutic potential of this intriguing natural product scaffold.

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References

- 1. (-)-Tashiromine|Indolizidine Alkaloid|For Research [[benchchem.com](https://www.benchchem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [d-nb.info](https://www.d-nb.info) [[d-nb.info](https://www.d-nb.info)]
- 4. Total synthesis of the indolizidine alkaloid tashiromine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Total synthesis of the indolizidine alkaloid tashiromine - PubMed [pubmed.ncbi.nlm.nih.gov]
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